

2,5-dihydro-1H-pyrrole Hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: 2,5-dihydro-1H-pyrrole
Hydrochloride

Cat. No.: B1312905

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An In-depth Technical Guide to 2,5-dihydro-1H-pyrrole Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,5-dihydro-1H-pyrrole hydrochloride** (also known as 3-pyrroline hydrochloride), a pivotal building block in synthetic and medicinal chemistry. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and discusses its applications in drug discovery and development.

Chemical and Physical Properties

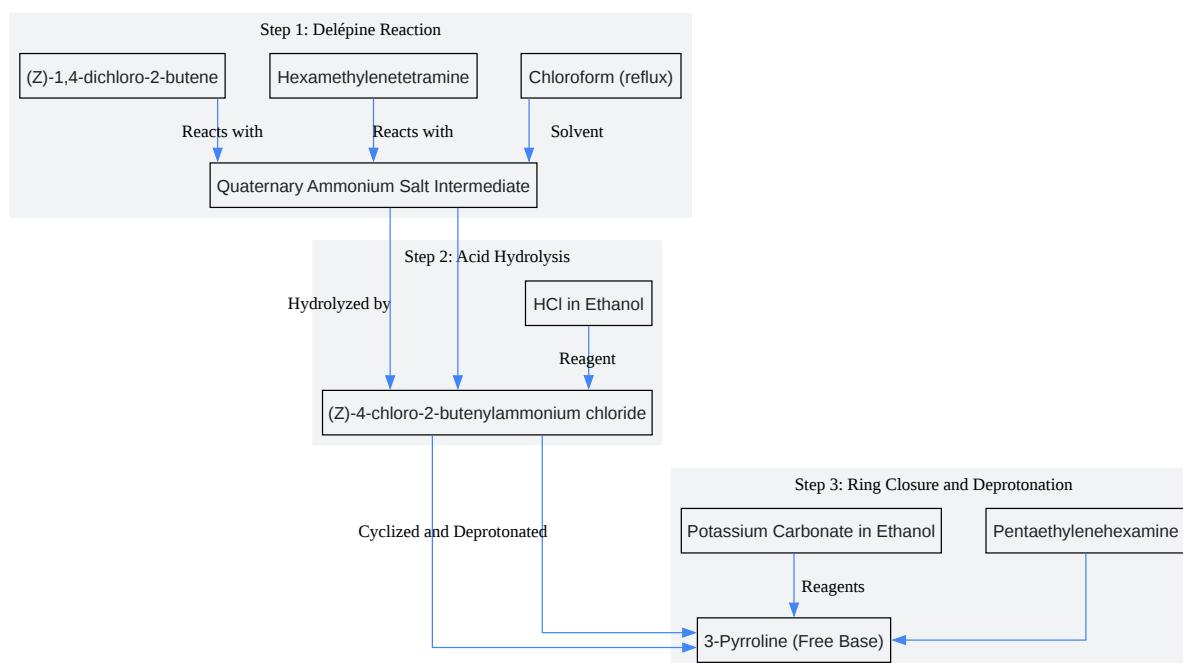
2,5-dihydro-1H-pyrrole hydrochloride is a stable, solid form of 3-pyrroline, making it a convenient reagent for various chemical transformations. Its properties are summarized in the table below.

Property	Value	Citations
CAS Number	63468-63-3	[1] [2]
Molecular Formula	C ₄ H ₈ CIN	[1]
Molecular Weight	105.57 g/mol	[1]
Appearance	White to light yellow to light orange powder/crystal	[3]
Melting Point	170 - 174 °C	[3]
Synonyms	3-Pyrroline hydrochloride, 2,5-dihydropyrrolidine hydrochloride	

Synthesis of 3-Pyrroline and its Hydrochloride Salt

A reliable and high-yield synthesis of 3-pyrroline (the free base of the target compound) has been developed, starting from (Z)-1,4-dichloro-2-butene. The overall process involves three main steps and achieves a 74% yield.[\[4\]](#) The resulting 3-pyrroline can then be readily converted to its hydrochloride salt.

The synthesis workflow is depicted in the diagram below, illustrating the progression from the starting material to the final free base product.



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Caption: Synthetic workflow for 3-pyrroline.

Step 1: Synthesis of (Z)-4-chloro-2-butenyl-1-azonia-3,5,7-triazatricyclo[3.3.1.1]decane chloride (Quaternary Ammonium Salt)

- A solution of (Z)-1,4-dichloro-2-butene (1 equivalent) in chloroform is added to a solution of hexamethylenetetramine (1 equivalent) in chloroform at room temperature.
- The reaction mixture is then heated to reflux.
- The resulting precipitate, the quaternary ammonium salt, is collected by filtration. This step proceeds in nearly quantitative yield.

Step 2: Synthesis of (Z)-4-chloro-2-butenylammonium chloride

- The quaternary ammonium salt from Step 1 is suspended in ethanol.
- Concentrated hydrochloric acid is added, and the mixture is stirred.
- The product, (Z)-4-chloro-2-butenylammonium chloride, precipitates and is collected by filtration.
- ^1H NMR (D_2O): δ 3.63 (d, 2H, $J=7.3$), 4.07 (d, 2H, $J=8.0$), 5.58 (m, 1H), 5.89 (m, 1H)
- ^{13}C NMR (D_2O): δ 38.8, 41.4, 127.5, 134.9

Step 3: Synthesis of 3-Pyrroline

- (Z)-4-chloro-2-butenylammonium chloride is dissolved in ethanol.
- Potassium carbonate is added, and the mixture is stirred to facilitate the ring-closing reaction.
- Pentaethylenehexamine is then added to deprotonate the resulting pyrrolinium salt.
- The final product, 3-pyrroline, is isolated by distillation under an inert atmosphere, yielding a product of >95% purity.

Step 4: Preparation of **2,5-dihydro-1H-pyrrole Hydrochloride**

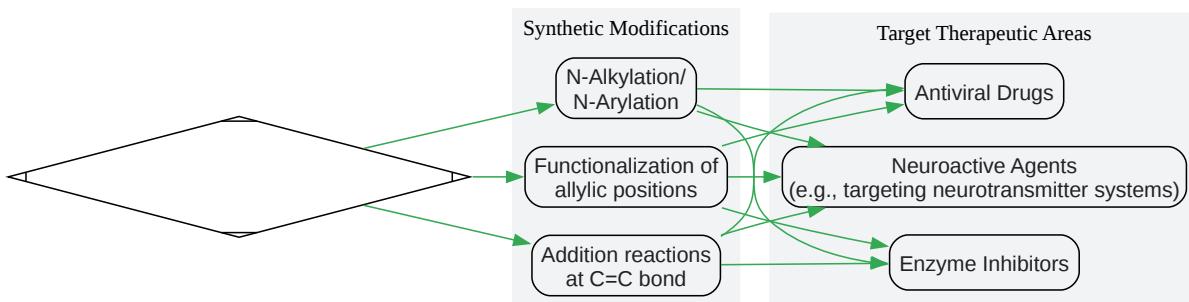
- The purified 3-pyrroline is dissolved in a suitable anhydrous solvent (e.g., diethyl ether or ethanol).

- Anhydrous hydrogen chloride (gas or a solution in an anhydrous solvent) is slowly added to the solution at room temperature.[5]
- The precipitated **2,5-dihydro-1H-pyrrole hydrochloride** is collected by filtration, washed with the anhydrous solvent, and dried under vacuum.

Applications in Drug Discovery and Development

2,5-dihydro-1H-pyrrole hydrochloride serves as a versatile precursor for a wide array of nitrogen-containing heterocyclic compounds, which are prominent scaffolds in many biologically active molecules.[3] Its utility stems from the pyrroline ring's structural similarity to key biological molecules and its capacity for further chemical modification.

The pyrroline and the related pyrrolidine ring systems are integral components of numerous pharmaceuticals. Their significance in medicinal chemistry is due to their ability to provide a rigid, three-dimensional structure that can be appropriately functionalized to interact with biological targets.



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Caption: Role as a building block in drug discovery.

- Neuroactive Agents: The structural resemblance of the pyrroline core to neurotransmitters makes it a valuable scaffold for developing drugs that target the central nervous system.[6]

- Antiviral and Antibacterial Agents: Numerous natural and synthetic compounds containing the pyrrole or pyrrolidine moiety have demonstrated potent antimicrobial and antiviral activities.
- Enzyme Inhibitors: The rigid conformation of the pyrrolidine ring allows for the precise positioning of functional groups to interact with the active sites of enzymes, making it a useful template for designing enzyme inhibitors.

In conclusion, **2,5-dihydro-1H-pyrrole hydrochloride** is a chemical of significant interest to the scientific community, particularly those involved in synthetic and medicinal chemistry. Its straightforward, high-yield synthesis and its versatility as a molecular scaffold underscore its importance in the development of novel therapeutic agents.

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